

MB 660R NHS Ester: A Technical Guide for Researchers

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Compound of Interest

Compound Name: MB 660R NHS Ester

Cat. No.: B13720212

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **MB 660R NHS Ester**, a far-red fluorescent dye, with a focus on its spectral properties, applications, and the methodologies for its use in labeling biomolecules.

Core Properties and Spectral Characteristics

MB 660R NHS Ester is a highly water-soluble and photostable rhodamine-based dye designed for the fluorescent labeling of primary amines.^{[1][2][3]} Its robust characteristics make it an excellent choice for various applications, including confocal microscopy.^{[1][2][3][4][5]} The dye is notably pH-insensitive across a wide range from pH 4 to 10.^{[1][2][3][4][5]}

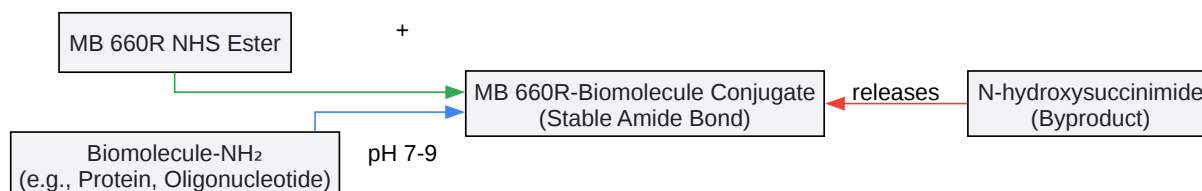
The key quantitative spectral and physical properties of **MB 660R NHS Ester** are summarized in the table below.

| Property | Value | Reference |
|---|----------------------------|-----------------|
| Maximum Excitation (λ_{max}) | 665 nm | [1][2][6][7] |
| Maximum Emission (λ_{max}) | 690 nm (about 685 nm) | [1][2][4][6][7] |
| Recommended Excitation Laser | 633 nm or 635 nm | [1][2][3][4][5] |
| Molecular Weight | 840.90 (protonated) | [8] |
| Solubility | Water, DMSO, DMF | [2] |
| Spectrally Similar Dyes | Alexa Fluor® 660, CF® 660R | [1][2][3][4][5] |

Mechanism of Action: NHS Ester Chemistry

MB 660R NHS Ester is an amine-reactive dye. The N-hydroxysuccinimidyl (NHS) ester group reacts specifically with primary amines ($-\text{NH}_2$), such as those found on the side chain of lysine residues in proteins or on amine-modified oligonucleotides.[1][6][7] This reaction, which is most efficient at a pH between 7 and 9, results in the formation of a stable, covalent amide bond.[1][2]

Below is a diagram illustrating the reaction between **MB 660R NHS Ester** and a primary amine on a biomolecule.



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NHS Ester Labeling Reaction

Experimental Protocols

The following sections provide detailed protocols for labeling proteins and oligonucleotides with **MB 660R NHS Ester**.

Protein Labeling Protocol

This protocol is a general guideline for labeling proteins, such as antibodies, with **MB 660R NHS Ester**. The optimal dye-to-protein ratio may need to be determined empirically.

1. Preparation of Reagents:

- **Protein Solution:** Dissolve the protein in an amine-free buffer, such as 0.1 M sodium bicarbonate buffer (pH 8.3-8.5), at a concentration of 1-10 mg/mL.^{[9][10]} If the protein is in a buffer containing primary amines (e.g., Tris), a buffer exchange must be performed.
- **MB 660R NHS Ester Stock Solution:** Allow the vial of **MB 660R NHS Ester** to equilibrate to room temperature before opening.^[9] Prepare a 10 mM stock solution by dissolving the ester in anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).^[10] This solution should be prepared immediately before use.^[9]

2. Labeling Reaction:

- Calculate the required volume of the NHS ester stock solution to achieve the desired molar excess, typically a 5- to 20-fold excess over the protein.^[9]
- While gently vortexing the protein solution, add the dye stock solution dropwise.^{[9][10]}
- Incubate the reaction mixture for 1-4 hours at room temperature or overnight at 4°C.^[9] The reaction should be protected from light.^[9]

3. Purification of the Conjugate:

- Separate the labeled protein from the unreacted dye and byproducts using a desalting column (e.g., Sephadex G-25) equilibrated with a suitable buffer like PBS.^[10]

4. Determination of Degree of Labeling (DOL):

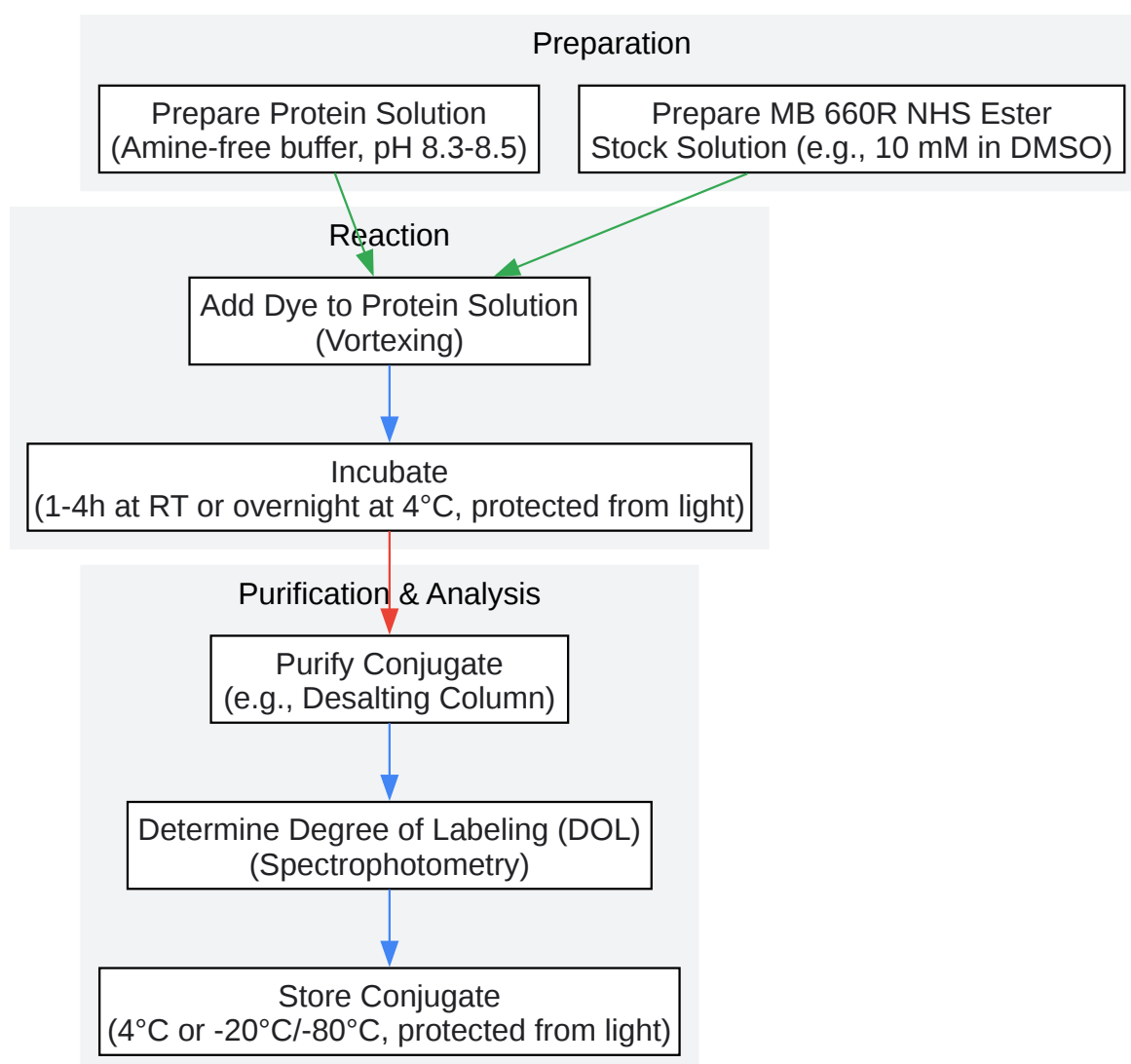
- The DOL, which is the average number of dye molecules per protein, can be determined spectrophotometrically by measuring the absorbance of the purified conjugate at ~280 nm

(for the protein) and ~665 nm (for MB 660R).[9]

5. Storage:

- Store the purified labeled protein at 4°C for short-term storage or at -20°C to -80°C for long-term storage, protected from light.[9]

The general workflow for protein labeling is depicted in the following diagram.



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Protein Labeling Workflow

Oligonucleotide Labeling Protocol

This protocol outlines the steps for conjugating **MB 660R NHS Ester** to an amino-labeled oligonucleotide.

1. Preparation of Reagents:

- Amino-labeled Oligonucleotide: Dissolve the oligonucleotide in a suitable buffer, such as 0.091 M sodium borate buffer with a pH of 8.5.
- **MB 660R NHS Ester** Solution: Prepare a solution of the NHS ester in anhydrous DMSO immediately before use. It is crucial to prevent moisture from coming into contact with the NHS ester to avoid hydrolysis.

2. Labeling Reaction:

- Add the calculated volume of the **MB 660R NHS Ester** solution to the oligonucleotide solution.
- Gently vortex the mixture.
- Incubate the reaction for approximately 2 hours at room temperature (around 25°C) with shaking. Protect the reaction from light by covering the tube with aluminum foil.

3. Purification:

- Purify the labeled oligonucleotide conjugate using an appropriate method, such as gel filtration or chromatography, to remove unreacted dye and byproducts.[11]

Applications in Research and Drug Development

MB 660R is a valuable tool in pharmaceutical research and drug development.[8] Its ability to form stable covalent bonds with biomolecules allows for the tracking and identification of specific molecules in complex biological systems.[8] For instance, by attaching the dye to a drug molecule, researchers can monitor its distribution and metabolism within an organism,

providing critical insights into the drug's mechanism of action and potential side effects.[8] The high photostability and brightness of MB 660R make it particularly well-suited for demanding imaging applications like confocal microscopy.[1][2][3][4][5]

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References

- 1. vectorlabs.com [vectorlabs.com]
- 2. vectorlabs.com [vectorlabs.com]
- 3. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 4. vectorlabs.com [vectorlabs.com]
- 5. vectorlabs.com [vectorlabs.com]
- 6. MB 660R NHS Ester, 1201771-13-2 | BroadPharm [broadpharm.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. MB 660R Dye | AxisPharm [axispharm.com]
- 9. benchchem.com [benchchem.com]
- 10. biotium.com [biotium.com]
- 11. interchim.fr [interchim.fr]
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